

physicochemical properties of 1-Methyl-2-nitro-3-(trifluoromethyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-2-nitro-3-(trifluoromethyl)benzene

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Technical Guide: 1-Methyl-2-nitro-3-(trifluoromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available information on **1-Methyl-2-nitro-3-(trifluoromethyl)benzene**. It is important to note that specific experimental data for this compound is limited in publicly accessible literature. Much of the information presented is based on the known properties of structurally related compounds.

Introduction

1-Methyl-2-nitro-3-(trifluoromethyl)benzene is an aromatic organic compound with the chemical formula $C_8H_6F_3NO_2$.^[1] Its structure features a benzene ring substituted with a methyl group, a nitro group, and a trifluoromethyl group. The presence and relative positions of these functional groups are expected to significantly influence its chemical reactivity and biological activity. The electron-withdrawing nature of the nitro and trifluoromethyl groups, combined with the electron-donating effect of the methyl group, creates a unique electronic profile that makes it a compound of interest in synthetic chemistry and potentially in the development of novel therapeutic agents.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **1-Methyl-2-nitro-3-(trifluoromethyl)benzene** are not readily available. The following table summarizes the known identifiers and predicted or estimated properties. For comparison, data for the related compound m-(Trifluoromethyl)nitrobenzene is included where available.

Property	1-Methyl-2-nitro-3-(trifluoromethyl)benzene	m-(Trifluoromethyl)nitrobenzene
Molecular Formula	C ₈ H ₆ F ₃ NO ₂ [1]	C ₇ H ₄ F ₃ NO ₂ [2][3][4]
Molecular Weight	205.13 g/mol [1]	191.11 g/mol [2][3]
CAS Number	92891-23-1[1]	98-46-4[2][3]
Physical Form	Solid[1]	Liquid
Melting Point	Data not available	-2.1 °C
Boiling Point	Data not available	203 °C at 760 mmHg
Density	Data not available	1.403 g/cm ³ at 20 °C
Solubility	Data not available	Insoluble in water
pKa	Data not available	Data not available

Synthesis and Characterization

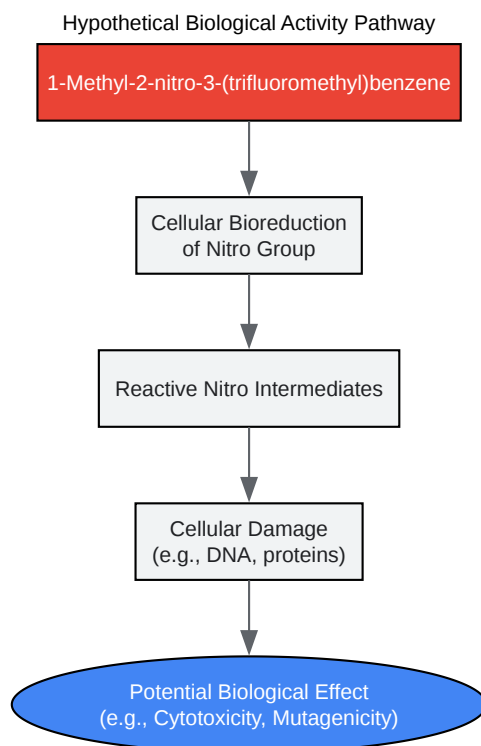
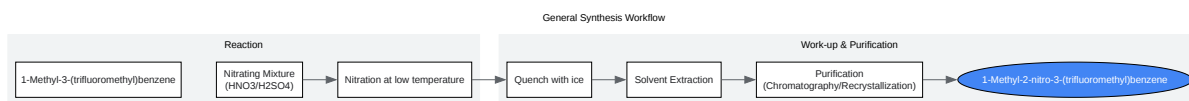
Synthesis

A detailed experimental protocol for the synthesis of **1-Methyl-2-nitro-3-(trifluoromethyl)benzene** is not explicitly described in the available literature. However, a common method for the synthesis of nitroaromatic compounds is through the nitration of a substituted benzene ring. A patent for the preparation of related nitro-substituted benzotrifluoride compounds describes the nitration of 3-methyl benzotrifluoride with nitric acid at low temperatures.[5] This suggests that a probable synthetic route for **1-Methyl-2-nitro-3-(trifluoromethyl)benzene** involves the direct nitration of 1-methyl-3-(trifluoromethyl)benzene.

Hypothetical Experimental Protocol (based on related syntheses):

- **Reaction Setup:** In a flask equipped with a stirrer and a dropping funnel, cool a solution of 1-methyl-3-(trifluoromethyl)benzene in a suitable solvent (e.g., concentrated sulfuric acid) in an ice-salt bath.
- **Nitration:** Slowly add a nitrating mixture (a combination of concentrated nitric acid and concentrated sulfuric acid) to the cooled solution while maintaining a low temperature (e.g., below 10 °C).
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is typically poured onto ice, and the product is extracted with an organic solvent (e.g., dichloromethane or ethyl acetate).
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization to yield the desired **1-Methyl-2-nitro-3-(trifluoromethyl)benzene**.

The following diagram illustrates a general workflow for such a synthesis.



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